

Essential Guide to Urolithin C Disposal for Laboratory Professionals

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Compound of Interest

Compound Name: Urolithin C

Cat. No.: B565824

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For immediate reference, this guide provides a comprehensive overview of the proper disposal procedures for **Urolithin C**, a gut-microbial metabolite of Ellagic acid used in research. Adherence to these protocols is critical for ensuring laboratory safety and environmental protection.

Researchers and laboratory personnel must handle **Urolithin C** with care, recognizing its potential biological activity. While a specific Safety Data Sheet (SDS) for **Urolithin C** is not readily available, data from related urolithins, such as Urolithin A and Urolithin B, provide essential guidance on safe disposal practices. The fundamental principle is to manage **Urolithin C** waste in accordance with all applicable local, state, and federal regulations for chemical waste.

Key Chemical and Safety Data

Below is a summary of the known properties of **Urolithin C**. This information is crucial for a proper risk assessment before handling and disposal.

| Property | Value | Source |
|-------------------|---|--------|
| Chemical Name | 3,8,9-Trihydroxy-6H-benzo[c]chromen-6-one | [1] |
| CAS Number | 165393-06-6 | [1][2] |
| Molecular Formula | C13H8O5 | [1][2] |
| Molecular Weight | 244.2 g/mol | [1][2] |
| Appearance | Solid | [3] |
| Storage | Powder: -20°C for 3 years; In solvent: -80°C for 1 year | [3][4] |

Note: The hazard profile for **Urolithin C** is not fully characterized. However, it is known to induce apoptosis and stimulate reactive oxygen species (ROS) formation, warranting careful handling.[1][4]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **Urolithin C** from a laboratory setting.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling **Urolithin C**. [5][6]

2. Waste Segregation:

- Solid Waste:** Collect unused or expired **Urolithin C** powder in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste:** Solutions containing **Urolithin C** should be collected in a separate, labeled waste container. Do not mix with other solvent waste unless permitted by your institution's waste management guidelines.

- Contaminated Materials: Any materials that have come into contact with **Urolithin C**, such as pipette tips, gloves, and bench paper, should be disposed of as contaminated waste in designated containers.[\[5\]](#)

3. In-Lab Decontamination (for spills):

- In case of a small spill, absorb the material with an inert absorbent like diatomite or universal binders.[\[5\]](#)
- Decontaminate the affected surface by scrubbing with alcohol.
- Collect all cleanup materials in a sealed container for hazardous waste disposal.[\[5\]](#)

4. Waste Collection and Storage:

- Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.[\[6\]](#)[\[7\]](#)
- Ensure all waste containers are tightly closed to prevent leaks or spills.[\[5\]](#)

5. Final Disposal:

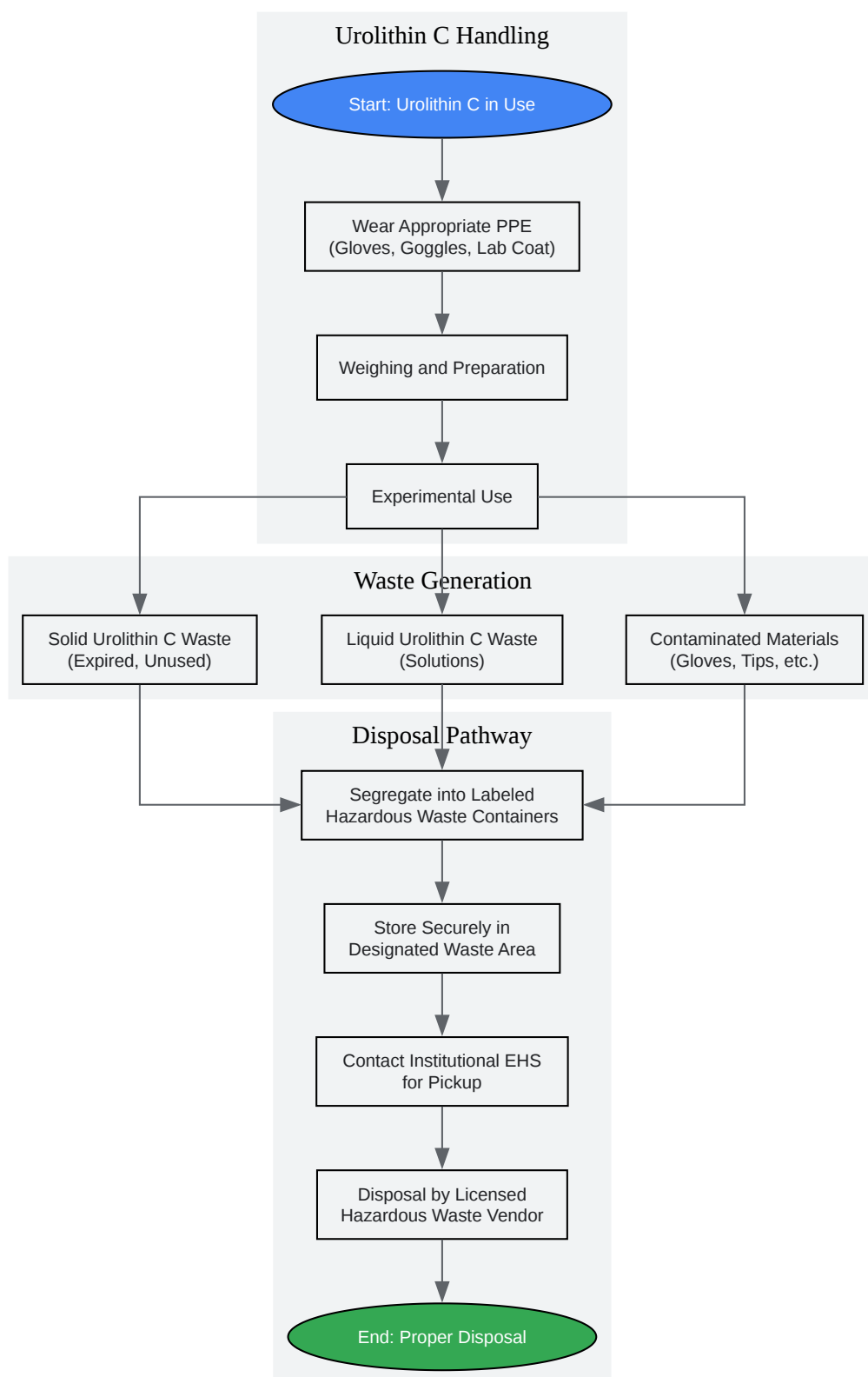
- **Urolithin C** waste must be disposed of through a licensed hazardous waste disposal company.[\[6\]](#)
- One recommended method for final disposal is incineration. This typically involves dissolving or mixing the material with a combustible solvent in a chemical incinerator equipped with an afterburner and scrubber.[\[6\]](#)
- Never dispose of **Urolithin C** down the drain or in regular trash.[\[5\]](#)[\[6\]](#)

6. Regulatory Compliance:

- Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal.
- Disposal procedures must comply with all local, state, and federal regulations.[\[5\]](#)

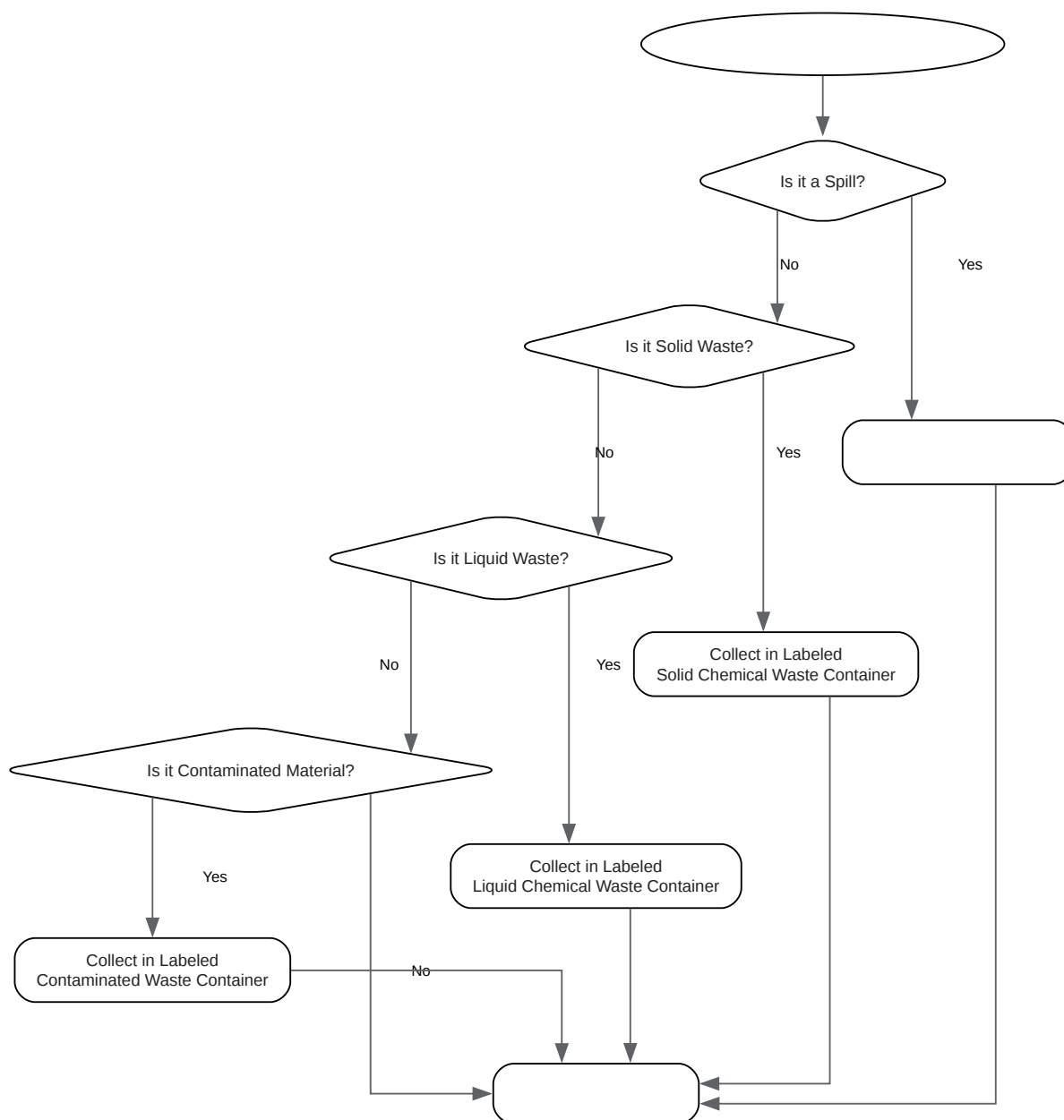
Experimental Workflow and Decision Making

The following diagrams illustrate the logical flow for handling and disposing of **Urolithin C** in a laboratory setting.



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Caption: Workflow for Handling and Disposal of **Urolithin C**.



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Caption: Decision Tree for **Urolithin C** Waste Segregation.

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